

# Physical and chemical properties of Ethyl 2-bromoisovalerate

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## Compound of Interest

Compound Name: Ethyl 2-bromoisovalerate

Cat. No.: B128821

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## An In-depth Technical Guide to Ethyl 2-bromoisovalerate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **Ethyl 2-bromoisovalerate** (CAS No. 609-12-1). The information is intended for use in research, development, and manufacturing settings.

## Chemical Identity and Physical Properties

**Ethyl 2-bromoisovalerate**, also known as Ethyl 2-bromo-3-methylbutanoate, is a halogenated ester.<sup>[1]</sup> It presents as a colorless to pale yellow liquid with a fruity odor.<sup>[1][2]</sup> This compound is a key intermediate in various organic syntheses, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup>

## Physical Properties

The key physical characteristics of **Ethyl 2-bromoisovalerate** are summarized in the table below. It is sparingly soluble in water but shows good solubility in common organic solvents.<sup>[1]</sup>

Property	Value	References
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	185-187 °C (at 760 mmHg); 77 °C (at 12 mmHg)	[1][2][3]
Density	1.276 - 1.28 g/cm <sup>3</sup>	[1][2][3]
Refractive Index (n <sub>20/D</sub> )	1.4485 - 1.4505	[1][2]
Flash Point	65 °C (149 °F)	[2][4]
Solubility	Sparingly soluble in water; Soluble in chloroform, ethyl acetate, hexane	[1]

## Chemical Identifiers

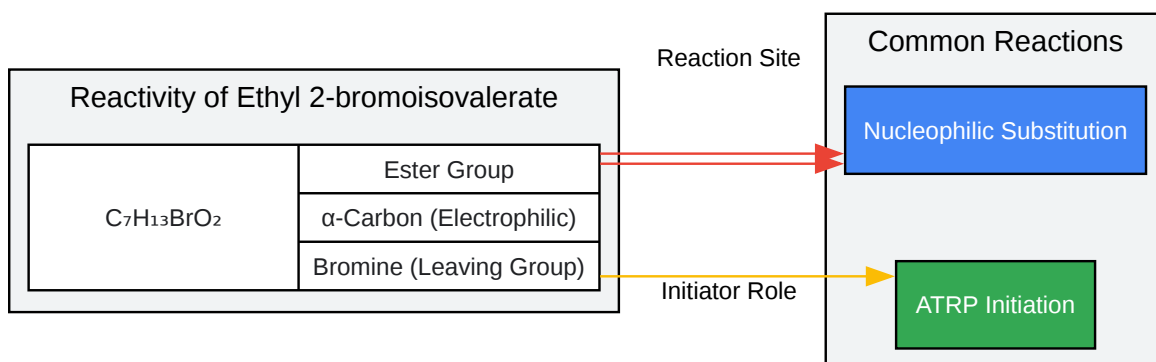
The following table lists the primary chemical identifiers for **Ethyl 2-bromoisovalerate**.

Identifier	Value	References
Molecular Formula	C <sub>7</sub> H <sub>13</sub> BrO <sub>2</sub>	[2][3][5]
Molecular Weight	209.08 g/mol	[2][3][5]
CAS Number	609-12-1	[2][3][5]
IUPAC Name	ethyl 2-bromo-3-methylbutanoate	[5]
SMILES	CCOC(=O)C(Br)C(C)C	[3]
InChI Key	WNFUWONOLPKNX-UHFFFAOYSA-N	[5][6][7]
Synonyms	Ethyl 2-bromo-3-methylbutyrate, α-Bromoisovaleric acid ethyl ester	[2][5]

## Chemical Reactivity and Stability

**Ethyl 2-bromoisovalerate** is stable under normal temperatures and pressures.[2] However, it is a combustible liquid and should be kept away from heat, sparks, and open flames.[2][4] Incompatible materials include strong oxidizing agents.[2] Hazardous decomposition products upon combustion can include carbon monoxide, carbon dioxide, and hydrogen bromide fumes.[2]

The reactivity of **Ethyl 2-bromoisovalerate** is primarily centered around the carbon-bromine bond. The bromine atom is a good leaving group, making the  $\alpha$ -carbon susceptible to nucleophilic substitution reactions. This reactivity is fundamental to its use as a building block in organic synthesis. It is also used as an initiator in polymerization reactions, such as atom transfer radical polymerization (ATRP).[8]



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Caption: Key reactive sites and common reaction pathways for **Ethyl 2-bromoisovalerate**.

## Experimental Protocols

### Synthesis of Ethyl 2-bromoisovalerate

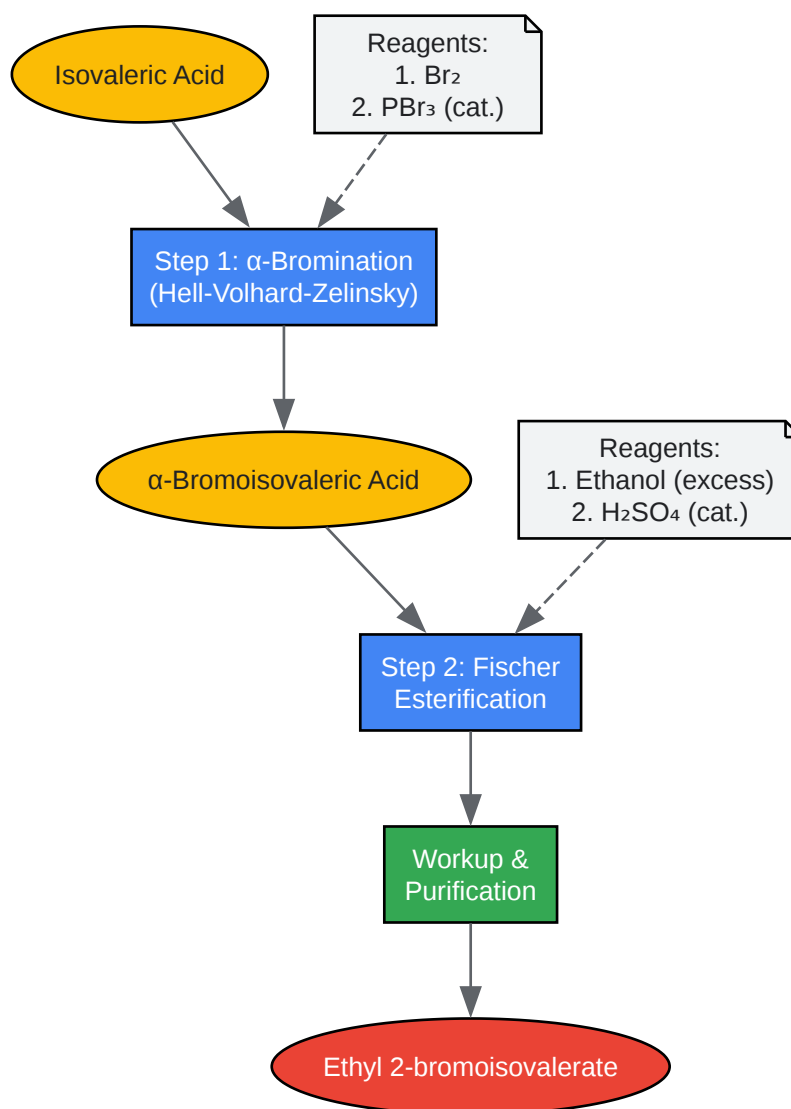
A common synthetic route involves the Hell-Volhard-Zelinsky reaction of isovaleric acid, followed by Fischer esterification.

**Step 1:  $\alpha$ -Bromination of Isovaleric Acid** This procedure is adapted from the synthesis of  $\alpha$ -bromoisovaleric acid.[9]

- **Reaction Setup:** In a flask equipped with a reflux condenser and a dropping funnel, place isovaleric acid.
- **Catalyst Addition:** Add a catalytic amount of red phosphorus or phosphorus tribromide ( $\text{PBr}_3$ ).
- **Bromination:** Slowly add bromine ( $\text{Br}_2$ ) to the mixture. The reaction is exothermic and will generate hydrogen bromide ( $\text{HBr}$ ) gas, which should be directed to a gas trap. Heat the mixture to maintain a gentle reflux until the red-brown color of bromine disappears.
- **Workup:** Cool the reaction mixture. The crude  $\alpha$ -bromoisovaleric acid can be purified by distillation under reduced pressure.

## Step 2: Esterification

- **Reaction Setup:** Combine the purified  $\alpha$ -bromoisovaleric acid with an excess of absolute ethanol in a round-bottom flask.
- **Acid Catalyst:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.
- **Reflux:** Heat the mixture to reflux for several hours to drive the esterification to completion.
- **Workup and Purification:** After cooling, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution). Extract the **ethyl 2-bromoisovalerate** with a suitable organic solvent (e.g., diethyl ether). Wash the organic layer with water and brine, dry it over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and remove the solvent via rotary evaporation. The final product is purified by fractional distillation under reduced pressure.



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Caption: General workflow for the two-step synthesis of **Ethyl 2-bromoisovalerate**.

## Analytical Methods

- Gas Chromatography (GC): Purity is typically determined by GC analysis.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to confirm the structure of the molecule.[5]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups, particularly the ester carbonyl (C=O) stretch.[5][7]

- Mass Spectrometry (MS): GC-MS is employed to determine the molecular weight and fragmentation pattern, confirming the compound's identity.[5][7]

## Safety and Handling

**Ethyl 2-bromoisovalerate** is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.[5] It is also a combustible liquid.[4]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[4][10]
- Handling: Use in a well-ventilated area or under a fume hood. Keep away from heat, sparks, ignition sources, and strong oxidizing agents.[2][4]
- Storage: Store in a tightly closed, corrosion-resistant container in a cool, dry, and well-ventilated place.[2][3] Recommended storage is often under an inert gas (e.g., nitrogen) at 2-8°C.[3]
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[4][10] If inhaled, move to fresh air.[4] If swallowed, rinse mouth but do not induce vomiting, and seek immediate medical attention.[4]

## Applications in Research and Drug Development

**Ethyl 2-bromoisovalerate** serves as a versatile building block in the synthesis of more complex molecules.

- Pharmaceutical Intermediates: It is used in the synthesis of various pharmaceutical compounds.
- Agrochemicals: It is an intermediate in the production of pesticides.
- DNA Vector: It has been proposed for use as a vector for introducing genes into bacteria due to its ability to be hydrolyzed by lipases.[3]
- Polymer Chemistry: It acts as an initiator for controlled radical polymerization techniques.[8]

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